

An In-depth Technical Guide to the TRMM Multi-satellite Precipitation Analysis (TMPA)

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Compound Name: *TMPA*

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The Tropical Rainfall Measuring Mission (TRMM) Multi-satellite Precipitation Analysis (**TMPA**) is a suite of algorithms that produced quasi-global, high-resolution precipitation estimates.[1][2][3] Developed as a joint mission between NASA and the Japan Aerospace Exploration Agency (JAXA), TRMM aimed to monitor and study tropical and subtropical precipitation.[1] The **TMPA** products, particularly the 3-hourly 0.25°x0.25° latitude/longitude resolution data (3B42) and the monthly gauge-adjusted data (3B43), have been widely used in various research applications, including hydrology, climate modeling, and disaster monitoring.[1] This technical guide provides a detailed overview of the **TMPA**'s core methodologies, data products, and the experimental protocols involved in its production.

Data Presentation: Key Characteristics and Contributing Satellites

The **TMPA** dataset provides precipitation rate estimates in mm/hr, covering the latitude band from 50°N to 50°S for the period from 1998 to the end of 2019.[1][3] The primary data products are summarized in the table below.

Product ID	Temporal Resolution	Spatial Resolution	Key Feature
3B42	3-hourly	0.25° x 0.25°	Provides high-resolution precipitation estimates by combining data from multiple satellites.
3B43	Monthly	0.25° x 0.25°	A monthly accumulation of 3B42 data, adjusted with rain gauge observations for improved accuracy. [1]

The **TMPA** algorithm integrates data from a constellation of microwave and infrared sensors aboard various satellites. The core TRMM satellite hosted a suite of instruments that served as a calibration standard for the other sensors.

TRMM Satellite Instruments

Instrument	Type	Key Measurement	Swath Width	Spatial Resolution
Precipitation Radar (PR)	Active Microwave Radar (13.8 GHz)	3D rainfall distribution	215 km	4.3 km
TRMM Microwave Imager (TMI)	Passive Microwave Radiometer	Sea surface temperature, wind speed, water vapor, cloud liquid water, rain rate	760 km	5 - 45 km
Visible and Infrared Scanner (VIRS)	Passive Radiometer	Scene radiance in 5 spectral bands	720 km	2.1 km (at nadir)

Other Contributing Satellite Sensors

The **TMPA** also incorporated data from a variety of other passive microwave sensors on different satellites to achieve its quasi-global coverage and frequent sampling. These include:

- Special Sensor Microwave Imager (SSM/I)
- Special Sensor Microwave Imager/Sounder (SSMIS)
- Advanced Microwave Sounding Unit-B (AMSU-B)
- Microwave Humidity Sounder (MHS)
- Advanced Microwave Scanning Radiometer for Earth Observing System (AMSR-E)

These sensors, each with their unique characteristics, provided crucial microwave brightness temperature data that were converted into precipitation estimates.

Experimental Protocols: The Four-Stage TMPA Algorithm

The generation of **TMPA** products followed a sophisticated four-stage process designed to calibrate, combine, and refine precipitation estimates from various sources.

Stage 1: Calibration and Combination of Microwave Precipitation Estimates

The first stage focused on creating the most accurate possible precipitation estimates from the available passive microwave data.

Methodology:

- **Intercalibration of Microwave Sensors:** All passive microwave data from the various contributing satellites were intercalibrated to a common standard. This standard was the TRMM Combined Instrument (TCI) precipitation estimates, which are derived from a combination of data from the TRMM PR and TMI. This step ensured that the precipitation estimates from different sensors were consistent with each other.
- **Precipitation Retrieval:** The intercalibrated brightness temperatures from each microwave sensor were then used to retrieve precipitation rates. This was primarily accomplished using the Goddard Profiling Algorithm (GPROF), a Bayesian algorithm that relates observed microwave brightness temperatures to pre-computed profiles of hydrometeors.
- **Combination of Microwave Estimates:** The precipitation estimates from the various microwave sensors were then combined to create a single, high-quality microwave-only precipitation field. In areas of overlapping sensor coverage, a weighted average of the estimates was used.

Stage 2: Creation of Infrared (IR) Precipitation Estimates

To fill in the gaps in the microwave data coverage, precipitation estimates were also generated from geostationary infrared data.

Methodology:

- **Microwave-IR Calibration:** The high-quality microwave-derived precipitation estimates from Stage 1 were used to calibrate the IR brightness temperatures. This was achieved through a process of histogram matching. For a given month, histograms of co-located microwave precipitation and IR brightness temperatures were generated. These histograms were then used to create a lookup table that assigned a precipitation rate to each IR brightness temperature value.
- **IR Precipitation Retrieval:** This lookup table was then applied to the full set of IR data to generate precipitation estimates in areas and at times where no microwave data was available.

Stage 3: Combination of Microwave and Infrared Estimates

This stage involved merging the high-quality but spatially and temporally limited microwave estimates with the lower-quality but more ubiquitous IR estimates.

Methodology:

- **Data Merging:** The microwave precipitation estimates from Stage 1 were considered the primary source of information. Where available, these estimates were used directly in the final 3-hourly product.
- **Gap Filling:** In regions and time steps where no microwave data was available, the calibrated IR precipitation estimates from Stage 2 were used to fill in the gaps. This resulted in a complete, 3-hourly precipitation field covering the entire 50°N - 50°S latitude band.

Stage 4: Rescaling to Rain Gauge Data (for 3B43)

The final stage in the production of the research-quality **TMPA** product (3B43) involved adjusting the satellite-only estimates with monthly rain gauge data.

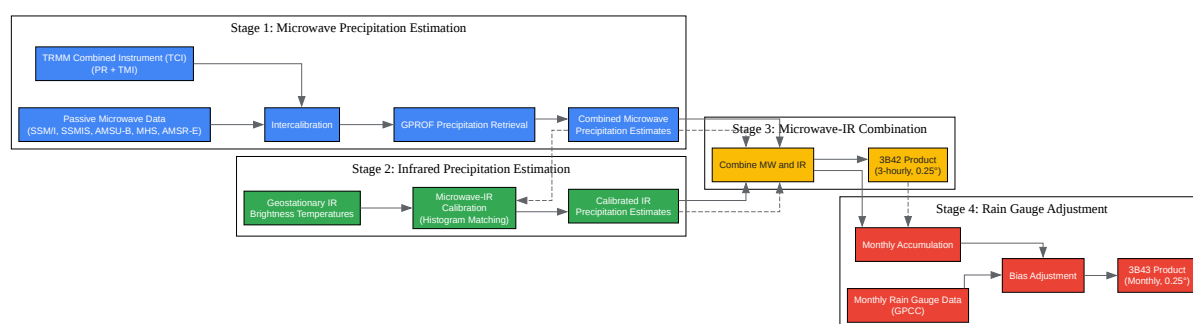
Methodology:

- **Monthly Accumulation:** The 3-hourly precipitation estimates from Stage 3 were summed over a calendar month to create a monthly satellite-only precipitation product.

- **Gauge Analysis:** Monthly precipitation totals from a global network of rain gauges were collected and analyzed to create a gridded monthly gauge analysis. The Global Precipitation Climatology Centre (GPCC) provided this gauge analysis.[4]
- **Bias Adjustment:** The monthly satellite-only product was then adjusted to match the monthly gauge analysis. This was done by calculating a scaling factor for each grid cell, which was the ratio of the gauge analysis to the satellite-only estimate.
- **Application to 3-Hourly Data:** This monthly scaling factor was then applied to each of the 3-hourly precipitation estimates within that month, resulting in the final, gauge-adjusted 3B43 product.

Mandatory Visualization: TMPA Data Processing Workflow

The following diagrams illustrate the logical flow of the **TMPA** data processing chain.



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Caption: **TMPA** data processing workflow from satellite inputs to final products.

Conclusion

The TRMM Multi-satellite Precipitation Analysis provided a long and valuable record of quasi-global precipitation. Its multi-stage algorithm, which leveraged the strengths of various satellite sensors and incorporated ground-based gauge data, set a new standard for satellite-based precipitation estimation. While the **TMPA** products were discontinued at the end of 2019, they have been succeeded by the Integrated Multi-satellitE Retrievals for GPM (IMERG) products, which build upon the legacy of **TMPA** with improved algorithms and a wider range of satellite inputs. The methodologies and protocols developed for **TMPA** laid a critical foundation for the current era of global precipitation monitoring.

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